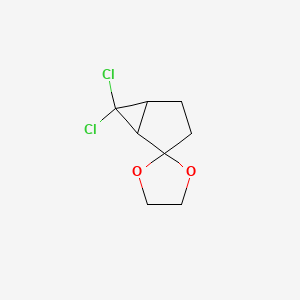

Spiro-[6,6-dichlorobicyclo[3.1.0]hexane-2,2'-[1,3]dioxolane]

• Molecular Formula: C8H10Cl2O2
• Molecular Weight: 209.07 g/mol
• IUPAC Name: 6',6'-dichlorospiro[1,3-dioxolane-2,2'-bicyclo[3.1.0]hexane]
• InChI: InChI=1S/C8H10Cl2O2/c9-8(10)5-1-2-7(6(5)8)11-3-4-12-7/h5-6H,1-4H2
• InChI Key: OTQOBKBNTXIXFM-UHFFFAOYSA-N
• Canonical SMILES: C1CC2(C3C1C3(Cl)Cl)OCCO2

Description

Spiro-[6,6-dichlorobicyclo[3.1.0]hexane-2,2'-[1,3]dioxolane] is a useful research compound. Its molecular formula is C8H10Cl2O2 and its molecular weight is 209.07 g/mol. The purity is usually 95%.
BenchChem offers high-quality Spiro-[6,6-dichlorobicyclo[3.1.0]hexane-2,2'-[1,3]dioxolane] suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Spiro-[6,6-dichlorobicyclo[3.1.0]hexane-2,2'-[1,3]dioxolane] including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

To a solution of 1,4-dioxa-spiro[4.4]non-6-ene (25.23 g, 0.20 mol) in CHCl3 (200 mL) and CH2Cl2 (200 mL) was added triethylbenzylammonium chloride (100 mg) and 50% NaOH solution (200 mL) at rt. This solution was vigorously stirred at 45° C. over 3 days. The reaction mixture was diluted with H2O (300 mL) and extracted with CHCl3 (2×150 mL). The combined organic layer was concentrated in vacuo and the residue was purified by SiO2 column chromatography (0–50% CH2Cl2 in Hexanes) to the title compounds as a colorless liquid. 1H NMR (400 MHz, CDCl3): δ 4.06–3.93 (m, 4 H), 2.25–2.01 (m, 5H), 1.89–1.83 (m, 1H).
